

Application Notes and Protocols for the Extraction of Delsoline from Delphinium anthriscifolium

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Compound of Interest

Compound Name: *Delsoline*

Cat. No.: *B1194368*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Delsoline**, a prominent diterpenoid alkaloid found in *Delphinium anthriscifolium* Hance, is recognized for its significant pharmacological activities, including curare-like and ganglion-blocking effects, which make it a candidate for muscle relaxant therapies.^{[1][2]} This document provides detailed protocols for the extraction of **delsoline** from *D. anthriscifolium*, catering to both modern and traditional laboratory settings. The protocols outlined below are based on established methodologies, including a modern microwave-assisted technique and a conventional solvent-based extraction method.

Quantitative Data Summary

For ease of comparison, the following table summarizes the key quantitative parameters for two different extraction methods.

Parameter	Microwave-Assisted Extraction	Conventional Solvent Extraction
Plant Material	Dried Delphinium anthriscifolium Hance	Dried and powdered whole herbs of Delphinium anthriscifolium var. majus
Particle Size	100 mesh	Powdered
Solvent	Methanol-0.2% triethylamine (45:55) for HPLC	95% Ethanol (initial extraction), Chloroform (for final alkaloid extraction)
Solid-to-Liquid Ratio	1:60	Not specified
Temperature	80 °C	Room temperature for initial extraction
Extraction Time	10 minutes	4 x 1 week soaking for initial extraction
Extraction Power	560 W	Not applicable
Recovery Rate	98.3% - 104.5%	Not specified
RSD	2.0%	Not specified

Experimental Protocols

Protocol 1: Pressurized Microwave-Assisted Extraction (PMAE)

This protocol is adapted from a method developed for the efficient extraction of **delsoline** and **eldeline**, followed by HPLC determination.[\[3\]](#)

Materials and Equipment:

- Dried and powdered Delphinium anthriscifolium (passed through a 100-mesh sieve)
- Methanol

- Triethylamine
- Pressurized Microwave-Assisted Extractor
- HPLC system
- Standard **delsoline** reference material

Methodology:

- Sample Preparation: Weigh a precise amount of the powdered plant material.
- Solvent Preparation: Prepare the extraction solvent by mixing methanol and 0.2% triethylamine in a 45:55 ratio.
- Extraction:
 - Place the plant material in the extraction vessel.
 - Add the extraction solvent at a solid-to-liquid ratio of 1:60.
 - Set the microwave parameters as follows:
 - Temperature: 80 °C
 - Power: 560 W
 - Time: 10 minutes
- Post-Extraction:
 - After extraction, allow the mixture to cool.
 - Filter the extract to remove solid plant material.
 - The resulting solution can be directly analyzed by HPLC for the quantification of **delsoline**.

HPLC Conditions:

- Mobile Phase: Methanol-0.2% triethylamine (45:55)
- Linear Range for **Delsoline**: 0.50-50.0 mg/L

Protocol 2: Conventional Solvent Extraction

This protocol is a generalized method based on the extraction of diterpenoid alkaloids from Delphinium species, as described in the literature.^[4]

Materials and Equipment:

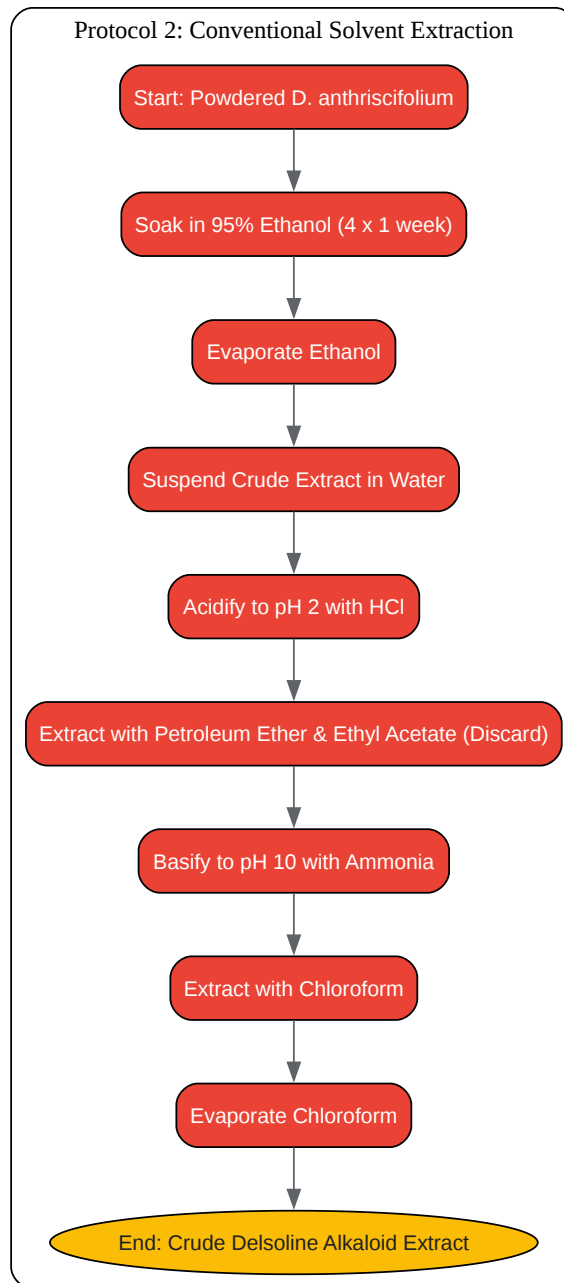
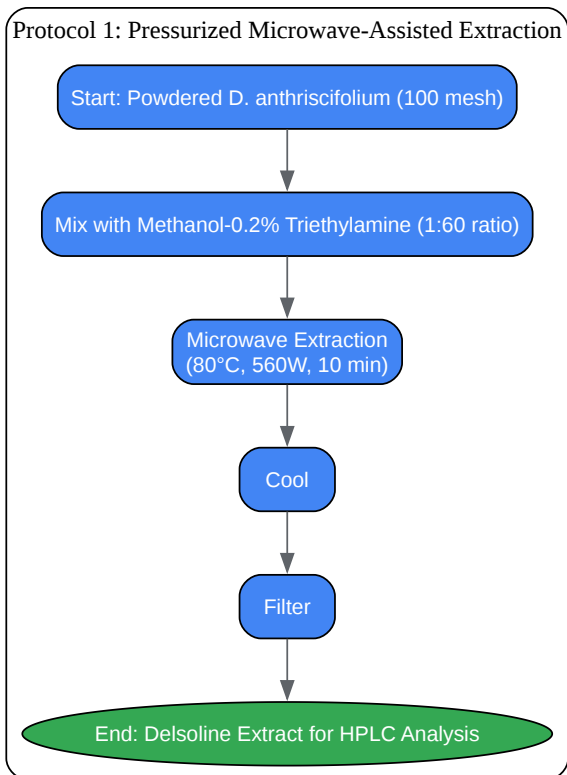
- Dried and powdered whole herbs of Delphinium anthriscifolium
- 95% Ethanol (EtOH)
- Hydrochloric acid (HCl)
- Ammonia solution (aqueous)
- Chloroform (CHCl_3)
- Petroleum ether
- Ethyl acetate
- Large glass containers for soaking
- Rotary evaporator
- Separatory funnel
- pH meter or pH paper
- Filtration apparatus

Methodology:

- Initial Extraction:

- Soak 21.5 kg of dried and powdered *D. anthriscifolium* in 95% ethanol at room temperature.
- Allow the mixture to stand for one week.
- Repeat this extraction process four times.
- Combine the ethanol extracts and evaporate the solvent under reduced pressure to obtain a crude extract (approximately 2000 g).
- Acid-Base Partitioning:
 - Suspend the crude ethanol extract in water.
 - Acidify the aqueous suspension to pH 2 with HCl.
 - Extract the acidic solution sequentially with petroleum ether (4 x 1 L) and then ethyl acetate (4 x 1 L) to remove non-alkaloidal components. Discard the organic layers.
 - Adjust the pH of the remaining aqueous layer to 10 with an aqueous ammonia solution.
- Alkaloid Extraction:
 - Extract the basified aqueous solution with chloroform (4 x 1 L).
 - Combine the chloroform fractions, which now contain the total alkaloids.
 - Evaporate the chloroform under reduced pressure to yield the crude alkaloid extract.
- Purification (General):
 - The crude alkaloid extract can be further purified using column chromatography on silica gel or other chromatographic techniques to isolate pure **delsoline**.

Diagrams



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Caption: Workflow for **Delsoline** Extraction Protocols.

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References

- 1. Delsoline | THE NIDDK CENTRAL REPOSITORY [niddkrepository.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Determination of Belsoline and Eldeline Constituents in Delphinium Anthriscifolium Hance by Microwave-assisted Extraction with HPLC [fxcsxb.com]
- 4. researchgate.net [researchgate.net]
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